

The Environmental Fate and Degradation of Glufosinate: A Technical Guide

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Compound of Interest

Compound Name: Glufosinate

Cat. No.: B012851

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Introduction

Glufosinate, a broad-spectrum herbicide, is the ammonium salt of the naturally occurring amino acid phosphinothricin. Its widespread use in agriculture necessitates a thorough understanding of its environmental persistence, mobility, and degradation pathways. This technical guide provides an in-depth overview of the environmental fate of **glufosinate**, detailing its degradation in soil and water, its mobility characteristics, and the microbial processes involved in its breakdown. The information is presented to aid researchers and scientists in assessing the environmental impact of this herbicide and to provide detailed methodologies for its analysis.

Data Presentation

Table 1: Half-life of Glufosinate in Soil and Water

Medium	Condition	Half-life (days)	Reference(s)
Soil	Aerobic	4 - 23	[1] [2]
Anaerobic	37	[2]	
Sandy Loam	9.51 (at 0.5 kg/ha)		
Clay	10.04 (at 1.0 kg/ha)		
Water	Aerobic	38 - 87	[2]
River Water	25	[3]	

Table 2: Soil Adsorption and Mobility of Glufosinate

Soil Type	Adsorption Coefficient (Kd)	Freundlich Adsorption Coefficient (Kf)	Organic Carbon-Normalized Adsorption Coefficient (Koc)	Mobility Classification	Reference(s)
Clay	881.42	382.87	-	Low	[4]
Silty Clay	911.05	366.10	-	Low	[4]
Clay Loam	924.10	359.98	-	Low	[4]
Sandy Soil	-	-	10	Likely to leach in sandy soils	[5]
Silty Loam	-	-	250	Not likely to leach in silty loam soils	[5]

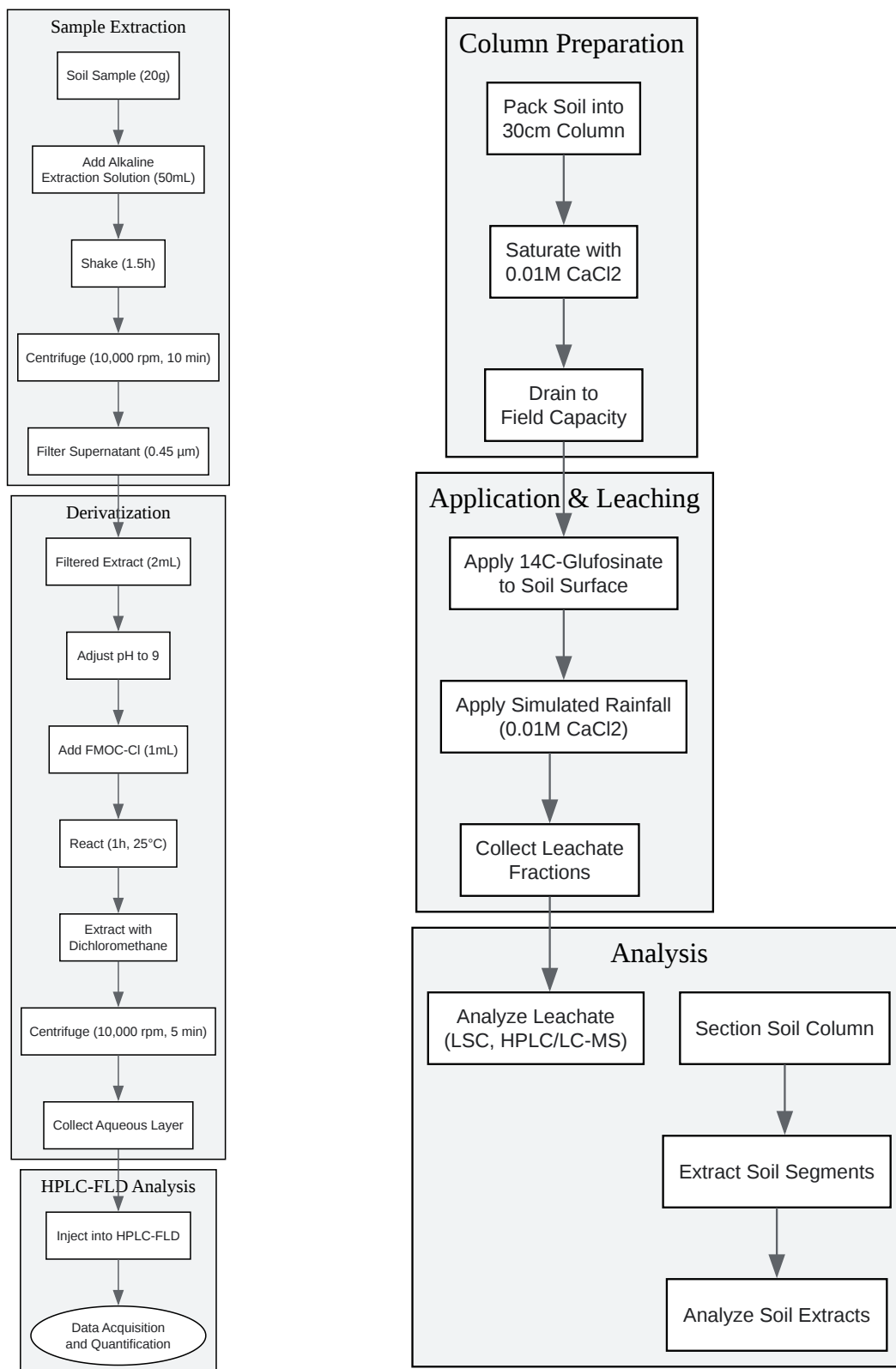
Degradation Pathways

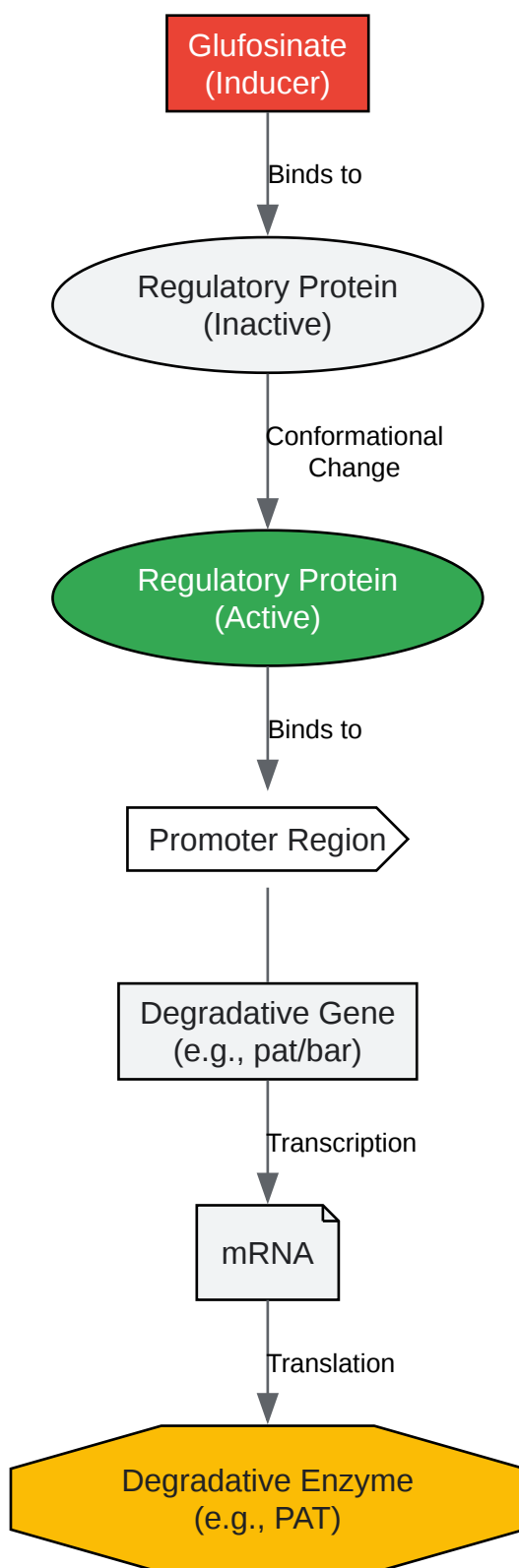
The primary mechanism for **glufosinate** degradation in the environment is microbial metabolism. Photodegradation and hydrolysis play minor roles.

Microbial Degradation

In soil, **glufosinate** is primarily degraded by microorganisms into two main metabolites: 3-methylphosphinico-propionic acid (MPP) and 2-methylphosphinico-acetic acid (MPA). Several bacterial species have been identified as capable of degrading **glufosinate**, including *Burkholderia sacchari*, *Serratia marcescens*, and *Pseudomonas psychrotolerans*.^[6] The initial steps in the microbial degradation of **glufosinate** involve enzymatic reactions such as transamination and acetylation.^[7] For instance, some soil bacteria can acetylate phosphinothricin to the non-herbicidal N-acetyl-**glufosinate**.^[7] Other enzymatic reactions include oxidative deamination to form 2-oxo-4-[(hydroxy)(methyl)phosphinoyl]butyric acid.^[7]

While the complete enzymatic pathways for **glufosinate** in many soil microorganisms are not as fully elucidated as for glyphosate, the general degradation process is understood to proceed through the formation of MPP and MPA, which are then further mineralized.





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